

An In-depth Technical Guide to Methyl Benzoylformate

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Compound of Interest

Compound Name: Methyl benzoylformate

CAS No.: 81065-82-9

Cat. No.: B7770078

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CAS Number: 15206-55-0

This technical guide provides a comprehensive overview of **methyl benzoylformate**, a significant chemical compound utilized across various industrial and research sectors. The document details its chemical and physical properties, safety information, synthesis methods, and key applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Identity and Synonyms

Methyl benzoylformate, identified by the CAS number 15206-55-0, is an organic compound with several synonyms used in literature and commerce.^{[1][2][3]}

Identifier	Value
IUPAC Name	Methyl 2-oxo-2-phenylacetate
CAS Number	15206-55-0[1][4][5][6]
EC Number	239-263-3[1][4]
Molecular Formula	C ₉ H ₈ O ₃ [1][4][5][6][7]
Synonyms	Methyl phenylglyoxylate, Benzoylformic acid methyl ester, Phenylglyoxylic acid methyl ester, Methyl oxophenylacetate[1][2][3]

Physicochemical Properties

Methyl benzoylformate is a colorless to pale yellow liquid characterized by an aromatic odor.

[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	164.16 g/mol	[4][5][7]
Appearance	Clear, colorless to pale yellow liquid	[1][2][8]
Boiling Point	246-248 °C (lit.)	[4][7][8]
Density	1.155 g/mL at 25 °C (lit.)	[4][8]
Refractive Index	n _{20/D} 1.526 (lit.)	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[4][7]
Solubility	Soluble in most organic solvents; moderately soluble in water.[9][10]	[9][10]

Safety and Handling

While not classified as a hazardous substance according to Regulation (EC) No. 1272/2008, caution is advised when handling **methyl benzoylformate**.^[7] It may cause irritation to the eyes, skin, respiratory tract, and digestive tract.^[2] The toxicological properties have not been fully investigated.^[2]

Aspect	Recommendation
Personal Protective Equipment	Eyeshields, gloves, and a dust mask (type N95) or multi-purpose combination respirator are recommended. ^[4]
Handling	Use with adequate ventilation. Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation. ^[2]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances. ^{[2][8]}
Storage Class Code	10 - Combustible liquids. ^[4]

Synthesis and Reactivity

Methyl benzoylformate is a synthetic compound not typically found in nature, although it has been reported in plants of the Ligusticum genus.^{[11][12]} It serves as a reactive intermediate in organic synthesis.^[11]

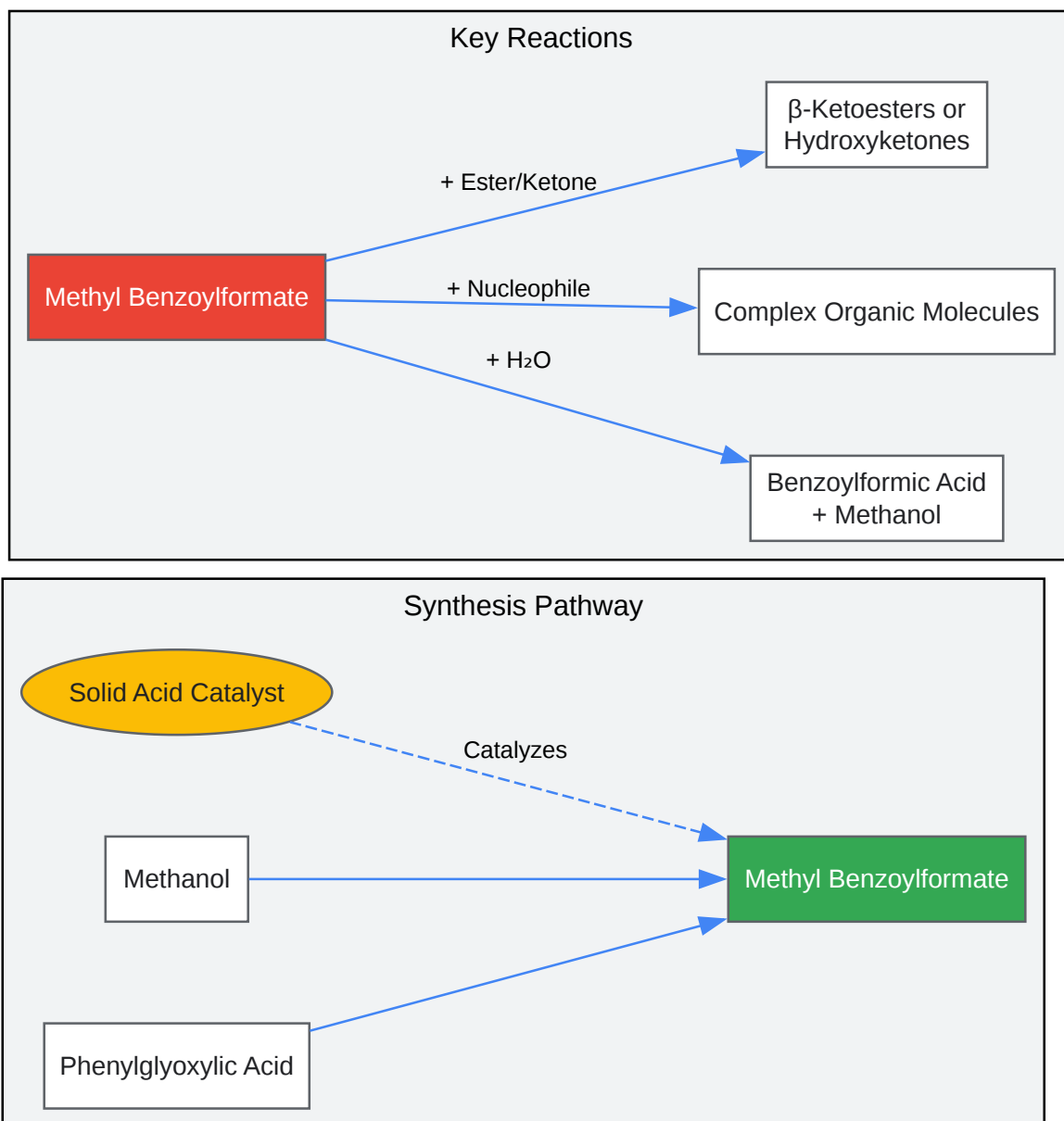
Experimental Protocol: Synthesis via Solid Acid Catalysis An environmentally friendly and efficient method for synthesizing **methyl benzoylformate** involves using a titanium dioxide/sulfate solid acid catalyst.^[11]

- Reactants: Phenylglyoxylic acid and methanol.
- Catalyst: Titanium dioxide/sulfate solid acid.
- Solvent: An appropriate organic solvent.

- Procedure: The esterification of phenylglyoxylic acid with methanol is carried out in the presence of the solid acid catalyst.[\[11\]](#) This method avoids the use of corrosive liquid acids like sulfuric acid, leading to high yields.[\[11\]](#)

Key Chemical Reactions: The reactivity of **methyl benzoylformate** is attributed to its ester linkage and carbonyl group.[\[11\]](#)

- Hydrolysis: Reacts with water to yield benzoylformic acid and methanol.[\[11\]](#)
- Nucleophilic Addition: Its electrophilic nature allows it to participate in nucleophilic addition reactions, which is crucial for forming more complex molecules.[\[11\]](#)
- Condensation Reactions: It can undergo Claisen condensation with other esters or Aldol condensation with aldehydes and ketones.[\[11\]](#)



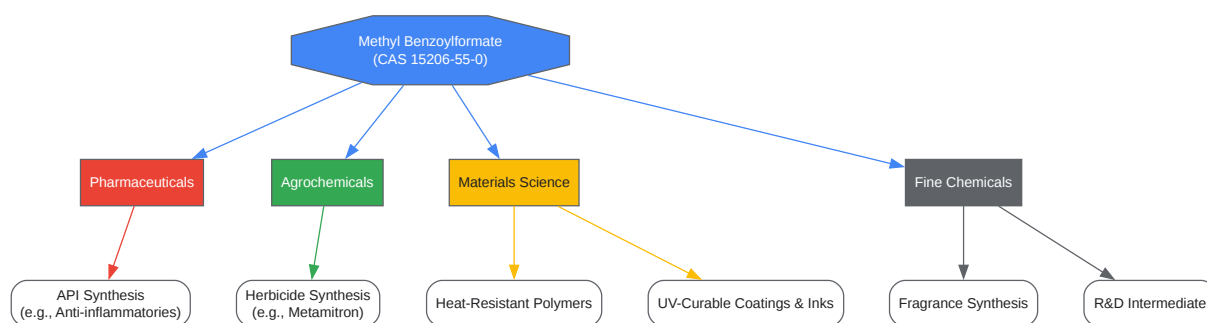
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Caption: Synthesis and primary reaction pathways of **methyl benzoylformate**.

Applications in Research and Industry

Methyl benzoylformate is a versatile chemical intermediate with broad applications in pharmaceuticals, agrochemicals, and materials science.^{[1][10]}

- **Pharmaceutical Intermediates:** It is a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs), including anti-inflammatory drugs, analgesics, and other biologically active compounds.[1][11]
- **Agrochemical Industry:** It acts as an intermediate in the preparation of pesticides and herbicides, such as metamitron.[1][13]
- **Organic Synthesis:** Its reactivity makes it a valuable reagent for creating α -keto esters and α -hydroxy acids.[1]
- **Flavors and Fragrances:** The aromatic structure of **methyl benzoylformate** allows it to be used as a starting material for certain fragrance compositions.[1][9]
- **Photoinitiator:** In UV-curable coatings and inks, it functions as a highly efficient liquid photoinitiator, triggering rapid polymerization upon exposure to UV light.[10][13] This is essential for producing fast-drying and durable finishes.[13]
- **Polymer Synthesis:** The compound is used in synthesizing polymers that exhibit high resistance to heat and radiation.[5]



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Caption: Core applications of **methyl benzoylformate** across industries.

Biological Significance

Research has indicated potential biological roles for **methyl benzoylformate**, although investigations are ongoing.

- **Cancer Metabolism:** It has been identified as a metabolite in cancer cells, suggesting a potential role in the biochemical pathways associated with malignancies.[8][11][12] Further research is needed to clarify its specific function.[11]
- **Antioxidant Activity:** Some preliminary studies have suggested that **methyl benzoylformate** may possess antioxidant properties, but these findings require more extensive investigation to be confirmed.[11]

Spectroscopic Data

The structural elucidation and purity assessment of **methyl benzoylformate** rely on standard spectroscopic techniques. While specific experimental protocols for this compound are not detailed in the provided search results, standard laboratory procedures for NMR, IR, and Mass Spectrometry are applicable. Spectroscopic data, including ¹H NMR, ¹³C NMR, IR, and Mass Spectra, are available in various chemical databases for reference.[14] Rotational spectroscopy has also been used to study its structure and internal dynamics.[15]

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